

Homostachydrine: A Key Compatible Solute in Plant Abiotic Stress Response

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Compound of Interest

Compound Name: *Homostachydrine*

Cat. No.: B12793207

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Executive Summary

Abiotic stresses, including salinity, drought, and extreme temperatures, pose significant threats to global agriculture and food security. Plants have evolved sophisticated mechanisms to counteract these challenges, one of which is the accumulation of compatible solutes. These small, highly soluble molecules can accumulate to high concentrations within the cytoplasm without interfering with normal cellular functions, thereby providing osmoprotection, stabilizing proteins and membranes, and scavenging reactive oxygen species (ROS). **Homostachydrine**, also known as pipecolic acid betaine, is a quaternary ammonium compound that has emerged as a significant compatible solute in the stress response of various plant species. This technical guide provides a comprehensive overview of the role of **homostachydrine** in plant stress tolerance, detailing its biosynthesis, the signaling pathways that regulate its accumulation, and its mechanisms of action. This document is intended to serve as a core resource for researchers, scientists, and drug development professionals interested in leveraging this molecule for crop improvement and the development of novel stress-mitigating agents.

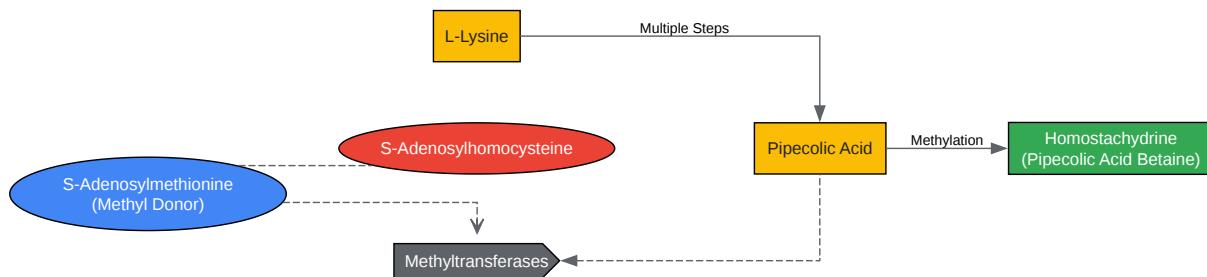
Introduction to Homostachydrine as a Compatible Solute

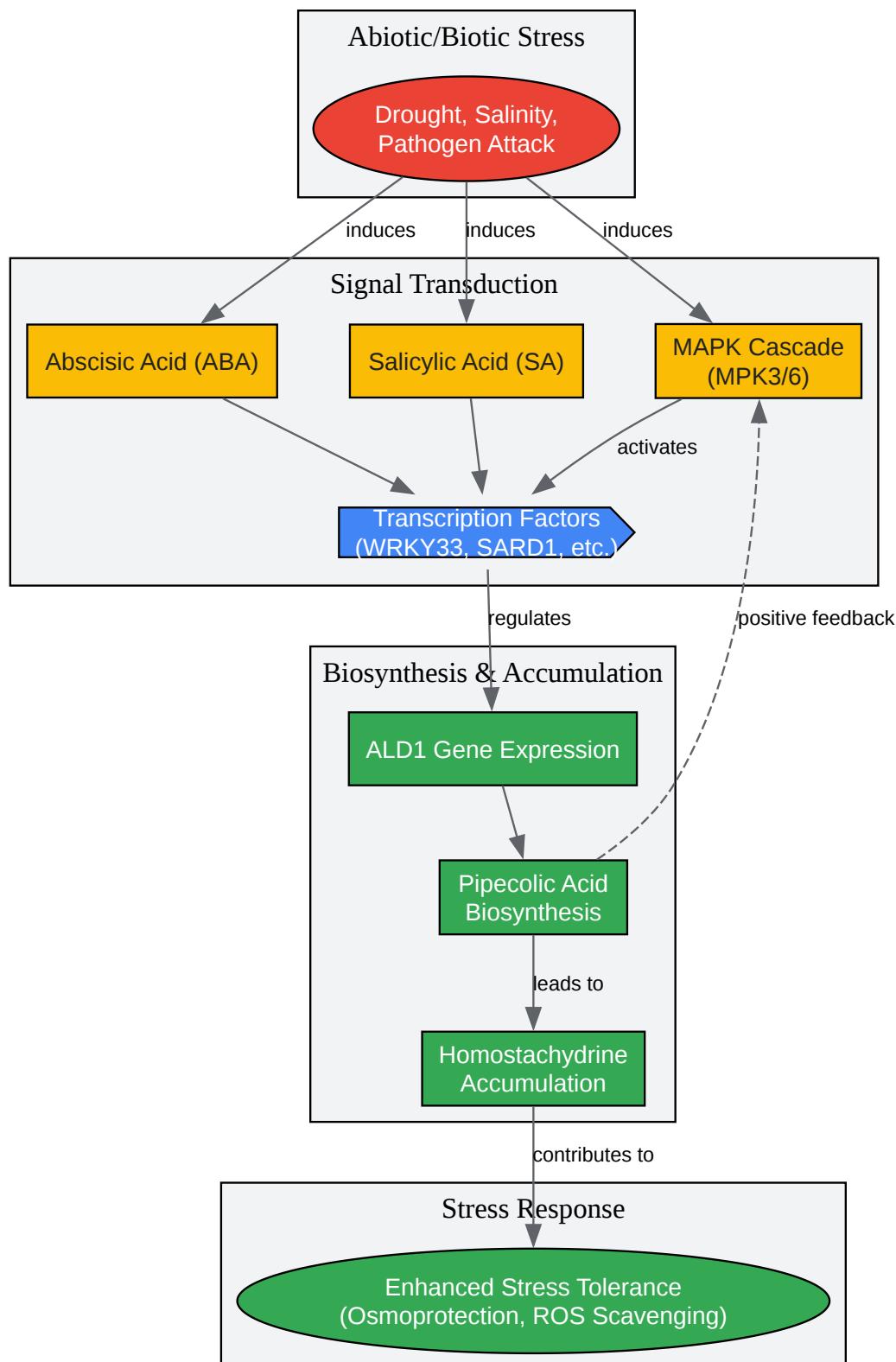
Homostachydrine is a betaine derivative of pipecolic acid, the next higher homologue of proline.^[1] It is found in a variety of plants, including those from the Citrus genus (orange,

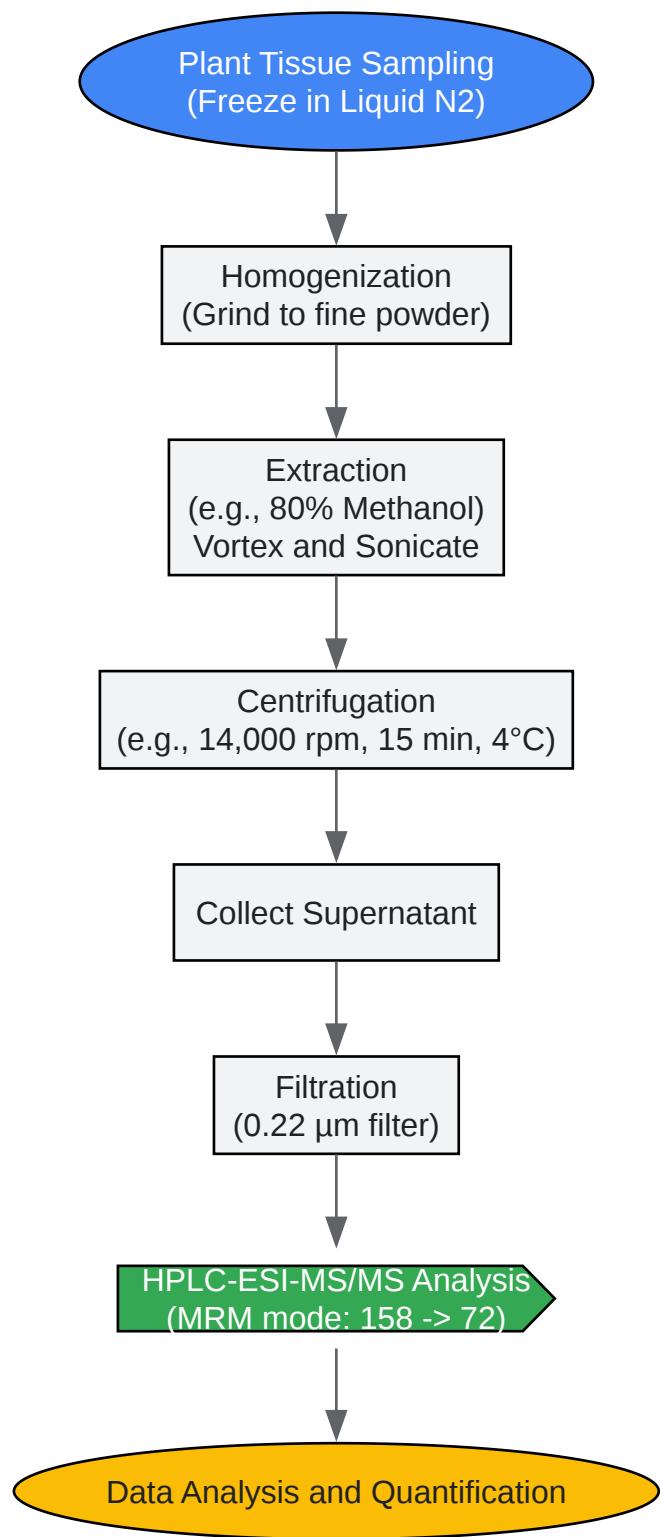
lemon, bergamot), *Medicago* (alfalfa), and *Coffea* (coffee).^{[1][2][3]} As a compatible solute, **homostachydrine** plays a crucial role in protecting plants from the detrimental effects of abiotic stress.^[4] Its accumulation helps to maintain cellular turgor and water potential gradients under osmotic stress, thereby sustaining physiological processes.^{[4][5]} Furthermore, its chemical structure allows it to interact with and stabilize macromolecules such as proteins and membranes, and to scavenge harmful reactive oxygen species (ROS) that are often produced in excess during stress conditions.^[5]

Biosynthesis of Homostachydrine

Homostachydrine is biosynthesized from the amino acid L-lysine via the intermediate pipecolic acid.^[1] The biosynthesis of betaines, including **homostachydrine**, in the cytoplasm under abiotic stress is primarily catalyzed by methyltransferases, which utilize S-adenosylmethionine (SAM) as a methyl group donor.^[6] The proposed biosynthetic pathway involves the direct methylation of pipecolic acid.^[2]







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